

Troubleshooting low yield in "4-[3-(4-Aminophenoxy)propoxy]aniline" synthesis

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Compound of Interest

Compound Name: 4-[3-(4-Aminophenoxy)propoxy]aniline

Cat. No.: B1268366

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Technical Support Center: Synthesis of 4-[3-(4-Aminophenoxy)propoxy]aniline

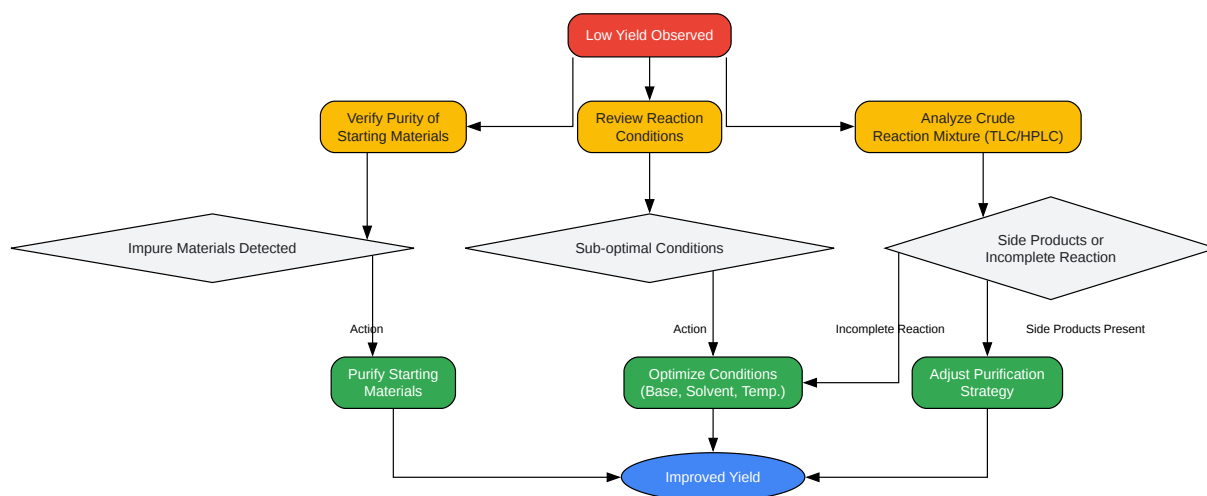
This guide provides troubleshooting advice for researchers experiencing low yields in the synthesis of **4-[3-(4-Aminophenoxy)propoxy]aniline**. The typical synthesis route involves a double Williamson ether synthesis, reacting two equivalents of 4-aminophenol with one equivalent of 1,3-dibromopropane in the presence of a base.

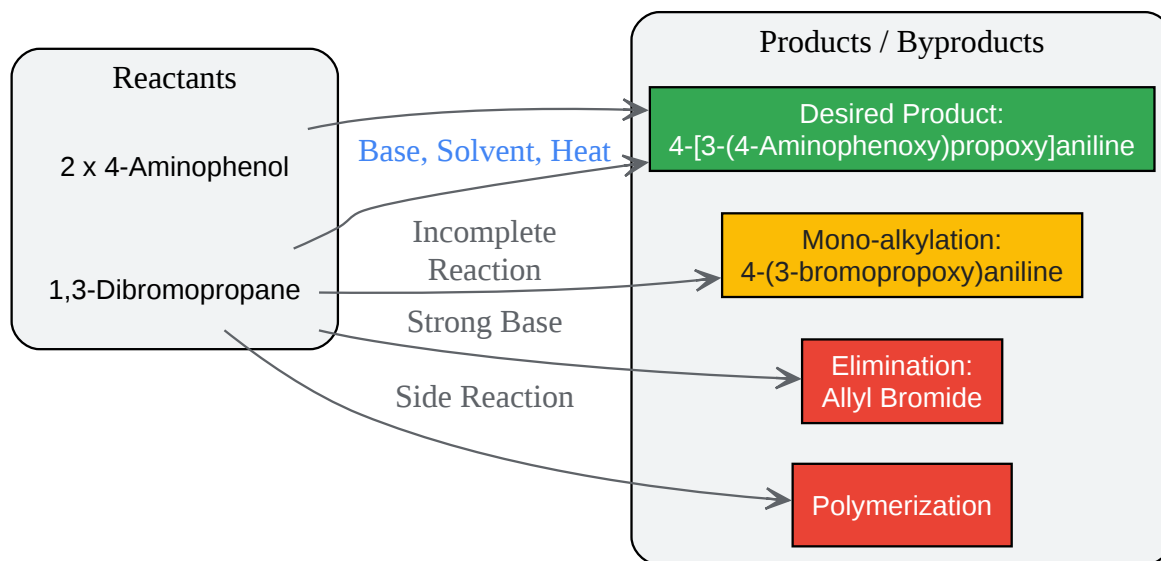
Frequently Asked Questions (FAQs)

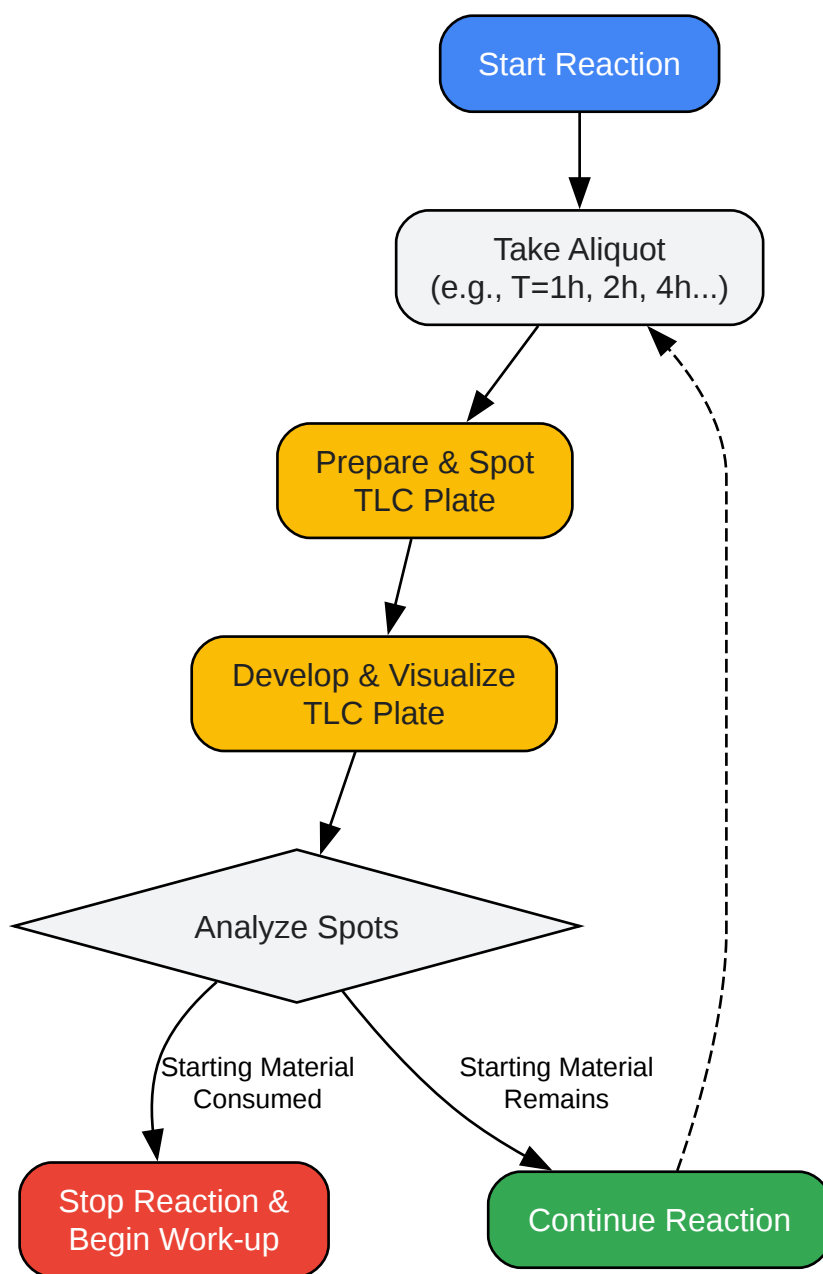
Q1: My overall yield of **4-[3-(4-Aminophenoxy)propoxy]aniline** is significantly lower than expected. Where should I start troubleshooting?

A1: Low yield can result from issues at various stages of the synthesis and purification process. A systematic approach is crucial for identifying the root cause. Key areas to investigate include the quality of starting materials, reaction conditions, potential side reactions, and the efficiency of your purification protocol.

Below is a general workflow to diagnose the issue.







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